

Application Notes and Protocols for Textile Dyeing of Cellulose Fibers with Leucoindigo

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Compound of Interest

Compound Name: *Leucoindigo*

Cat. No.: *B3055547*

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These application notes provide detailed protocols for the dyeing of cellulose fibers using **leucoindigo**, the reduced, water-soluble form of indigo. The information is intended for a scientific audience and emphasizes reproducibility and the understanding of the chemical principles involved.

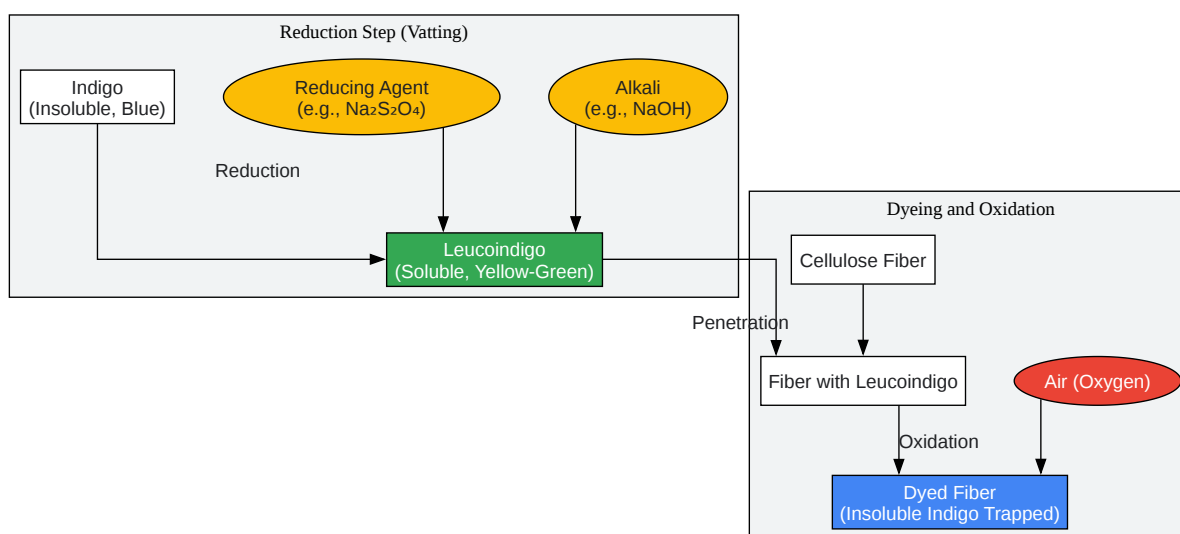
Indigo, a water-insoluble pigment, requires reduction to its soluble leuco form to facilitate its application to textile fibers.^{[1][2][3]} This process, known as vat dyeing, allows the **leucoindigo** to penetrate the amorphous regions of cellulose fibers. Subsequent oxidation within the fiber structure traps the insoluble indigo pigment, resulting in the characteristic blue coloration with good fastness properties.^{[1][4]}

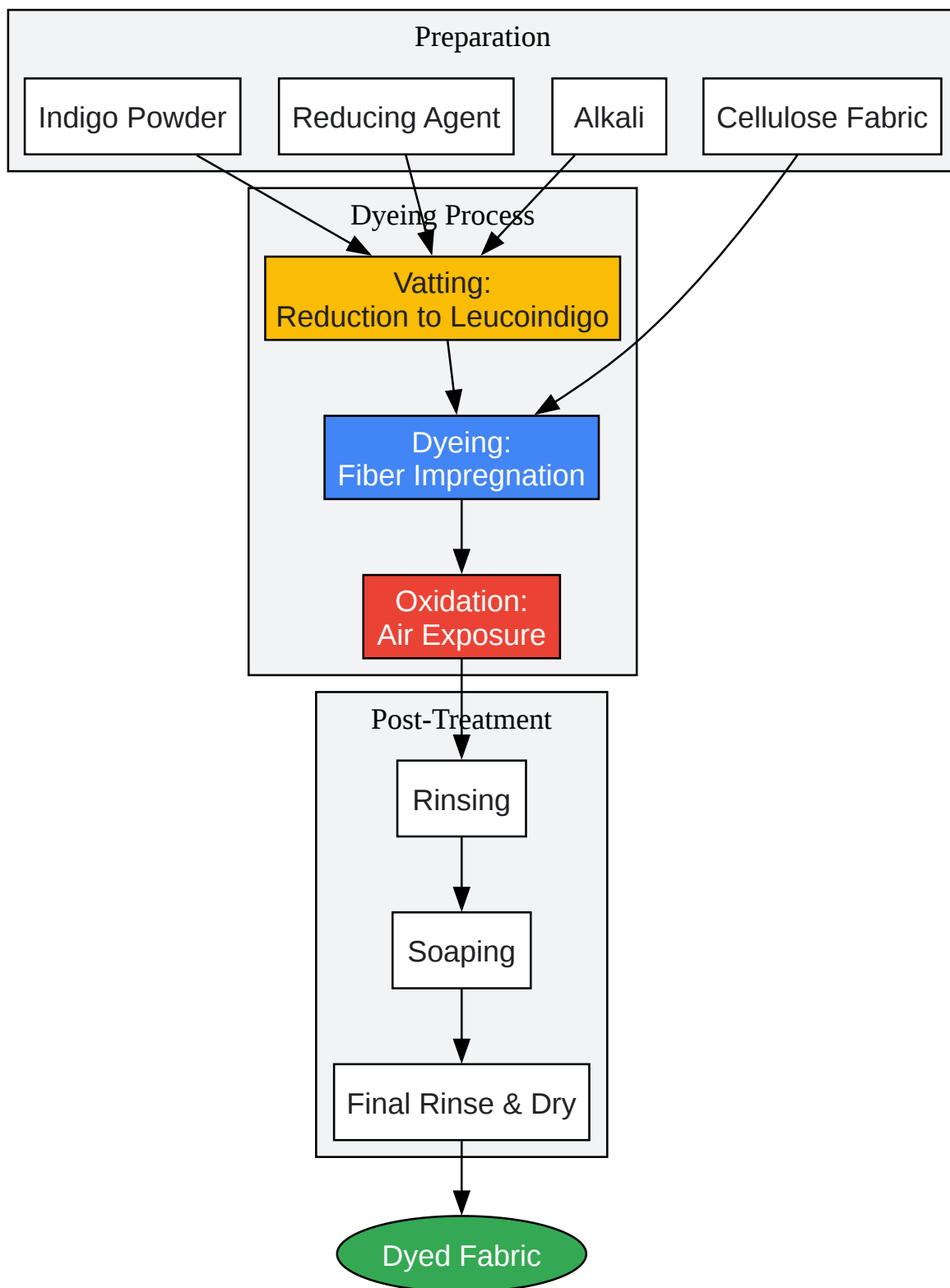
The most common and cost-effective reducing agent for this process is sodium dithionite (also known as sodium hydrosulfite).^{[2][5]} However, due to environmental concerns associated with its sulfur-containing byproducts, alternative, more eco-friendly reducing agents are being explored, including thiourea dioxide, reducing sugars (like fructose and glucose), and enzymatic and electrochemical methods.^{[2][6][7]} The dyeing process is typically carried out under alkaline conditions, with pH values ranging from 11 to 13.^[2]

Chemical Transformation and Dyeing Mechanism

The core of the indigo dyeing process is the reversible reduction-oxidation of the indigo molecule. Insoluble indigo is reduced to the soluble **leucoindigo**, which is then oxidized back

to the insoluble form within the fiber.





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